

Proper Disposal Procedures for L687

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Compound of Interest

Compound Name: L687

Cat. No.: B15620725

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Disclaimer: The identifier "**L687**" does not correspond to a standard, regulated chemical name. This guidance is based on the properties of L-Leucine amide (CAS Number: 687-51-4) and the closely related compound L-Leucine, as "**L687**" is likely an internal or abbreviated identifier for one of these substances. Both L-Leucine and its amide are classified as non-hazardous.^[1] Always consult your institution's specific safety data sheets (SDS) and waste disposal protocols.

This document provides essential safety and logistical information for the proper handling and disposal of substances presumed to be **L687**, intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties for L-Leucine and L-Leucine amide.

Property	L-Leucine	L-Leucine amide
CAS Number	61-90-5	687-51-4
Molecular Formula	C ₆ H ₁₃ NO ₂	C ₆ H ₁₄ N ₂ O
Molecular Weight	131.17 g/mol	130.19 g/mol
Appearance	White crystalline powder.	White powder.[2]
Odor	Odorless.	Not specified
Solubility	Soluble in water.	Soluble in polar solvents.[3]
Melting Point	268 °C.	89 - 92 °C.[2]

Safety and Handling Information

L-Leucine and its derivatives are considered non-hazardous under GHS classifications.[1]

However, it is always prudent to handle any laboratory chemical with care.

Category	Guideline
Personal Protective Equipment (PPE)	Safety goggles or face shield, chemical-resistant gloves, and a lab coat should be worn.
Handling	Avoid contact with eyes and skin. Wash hands thoroughly after handling. Work in a well-ventilated area.
Storage	Store in a cool, dry place in a tightly closed container. ^[4]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
First Aid (Skin)	Wash with plenty of water.
First Aid (Ingestion)	Rinse mouth. Call a POISON CENTER or physician if you feel unwell.
First Aid (Inhalation)	Move to fresh air. Call a POISON CENTER or physician if you feel unwell.

Disposal Procedures

As a non-hazardous substance, **L687** does not require specialized chemical neutralization. The primary disposal method involves following standard laboratory procedures for non-hazardous chemical waste.

Experimental Protocols: General Disposal of Non-Hazardous Solid Chemical Waste

This procedure outlines the standard steps for disposing of non-hazardous solid waste like L-Leucine or L-Leucine amide in a laboratory setting.

1. Waste Identification and Segregation:

- Confirm that the waste is non-hazardous by consulting the Safety Data Sheet (SDS).

- Ensure the waste is not mixed with any hazardous materials (e.g., solvents, acids, bases, or reactive chemicals).[5]

2. Containerization:

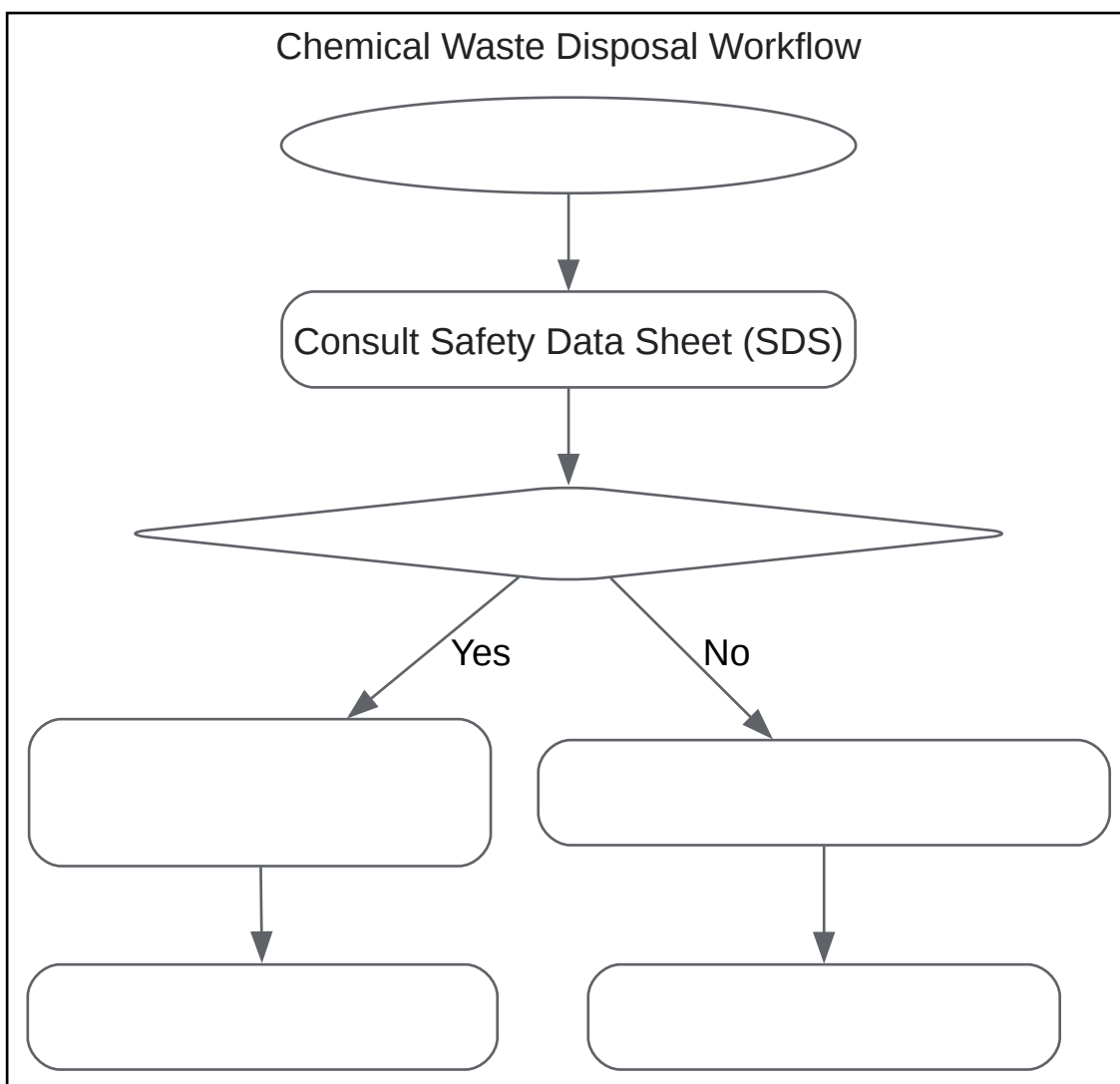
- Place the solid **L687** waste into a designated, sealed bag or container to prevent dust formation.[1]
- The container should be clearly labeled as "Non-Hazardous Chemical Waste" and should identify the contents (e.g., "L-Leucine waste").

3. Final Disposal:

- Dispose of the sealed container in the regular laboratory solid waste stream, in accordance with your institution's policies.
- For empty containers that held **L687**, deface or remove the original label and dispose of it in the appropriate solid waste or recycling bin as per institutional guidelines.[6]

Disposal Workflow for Laboratory Chemicals

The following diagram illustrates the general decision-making process for the disposal of laboratory chemicals.



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Caption: General workflow for laboratory chemical waste management.

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